

In-Depth Technical Guide: Bzl-Ile-OMe HCl (CAS 209325-69-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bzl-ile-ome hcl*

Cat. No.: *B2411998*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-alpha-Benzyl-L-isoleucine methyl ester hydrochloride (**Bzl-Ile-OMe HCl**), identified by CAS number 209325-69-9, is a commercially available amino acid derivative. Its primary application lies within the realm of synthetic organic chemistry, specifically as a building block in peptide synthesis. This guide provides a summary of its chemical and physical properties and discusses its role in research and development. Due to the limited availability of public research data, this document focuses on the foundational information available from chemical suppliers and general applications in peptide chemistry.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Bzl-Ile-OMe HCl** is presented in Table 1. This data is compiled from various chemical supplier catalogs.

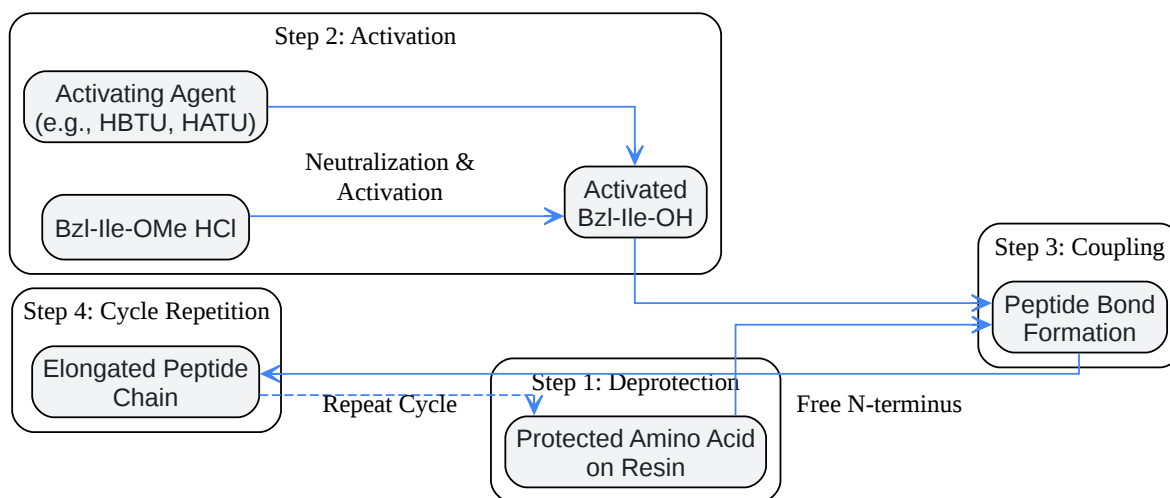
Property	Value	Reference
CAS Number	209325-69-9	[1] [2] [3] [4]
Chemical Name	N-alpha-Benzyl-L-isoleucine methyl ester hydrochloride	[1]
Synonyms	Bzl-L-Ile-OMe*HCl	[1]
Molecular Formula	C ₁₄ H ₂₁ NO ₂ ·HCl	[1] [2] [3] [4]
Molecular Weight	271.78 g/mol (hydrochloride salt)	[2]
Appearance	White crystalline powder	[2]
Melting Point	176-182 °C	[2]
Optical Rotation	[α] _D ²⁰ = +26 ± 2° (c=1 in MeOH)	[2]
Storage Temperature	2-8°C	[1] [3]

Applications in Research and Development

Bzl-Ile-OMe HCl serves as a valuable reagent in the synthesis of peptides.[\[2\]](#) The presence of the benzyl group on the alpha-amino group and the methyl ester at the C-terminus provides temporary protection during peptide coupling reactions. These protecting groups can be selectively removed under specific conditions to allow for the stepwise elongation of a peptide chain.

Role in Peptide Synthesis

The general workflow for utilizing an N-protected amino acid ester like **Bzl-Ile-OMe HCl** in solid-phase or solution-phase peptide synthesis is outlined below.



[Click to download full resolution via product page](#)

Generalized workflow for incorporating an amino acid derivative in peptide synthesis.

Potential in Drug Discovery

By incorporating **Bzl-Ile-OMe HCl** into peptide sequences, researchers can synthesize novel peptides for evaluation as potential therapeutic agents.[2] The isoleucine side chain, with its bulky and hydrophobic nature, can influence the peptide's structure and its interaction with biological targets. The N-benzyl group may also impart specific properties to the final peptide.

Experimental Protocols

Detailed experimental protocols for the use of **Bzl-Ile-OMe HCl** are not readily available in the public domain. However, a general procedure for peptide coupling using a protected amino acid would typically involve the following steps.

General Peptide Coupling Protocol:

- **Deprotection:** The N-terminal protecting group of the resin-bound peptide is removed (e.g., using piperidine for an Fmoc group).

- **Washing:** The resin is thoroughly washed with a suitable solvent (e.g., dimethylformamide).
- **Activation:** In a separate vessel, **Bzl-Ile-OMe HCl** is neutralized with a non-nucleophilic base (e.g., diisopropylethylamine) and then activated with a coupling reagent (e.g., HBTU, HATU) in a suitable solvent.
- **Coupling:** The activated amino acid solution is added to the deprotected resin, and the reaction is allowed to proceed until completion.
- **Washing:** The resin is washed to remove excess reagents and byproducts.
- **Confirmation:** A qualitative test (e.g., ninhydrin test) is performed to confirm the completion of the coupling reaction.

This cycle is repeated with different amino acids to build the desired peptide sequence.

Signaling Pathways and Mechanism of Action

There is currently no publicly available research that describes the involvement of **Bzl-Ile-OMe HCl** or peptides derived from it in specific signaling pathways or details its mechanism of action. Such information would be contingent on the biological activity of the final peptide in which this building block is incorporated.

Conclusion

N-alpha-Benzyl-L-isoleucine methyl ester hydrochloride (CAS 209325-69-9) is a specialized chemical reagent for peptide synthesis. While detailed studies on its direct biological effects are not available, its utility as a building block for creating novel peptides makes it a relevant compound for researchers in drug discovery and biochemistry.[2] Further research and publication are needed to fully characterize the properties and applications of peptides synthesized using this reagent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sumitbiomedical.com [sumitbiomedical.com]
- 2. catalog.nlm.nih.gov [catalog.nlm.nih.gov]
- 3. [Quantitative assessment of the biological activity of chemicals by soil microbial associations] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: Bzl-Ile-OMe HCl (CAS 209325-69-9)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2411998#bzl-ile-ome-hcl-cas-number-209325-69-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com